An In-Depth Technical Guide to Fmoc-Glycinol: Structure, Synthesis, and Application

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Compound of Interest

Compound Name:	*Fmoc-glycinol*
CAS No.:	*105496-31-9*
Cat. No.:	*B143384*

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of N-(9-Fluorenylmethoxycarbonyl)-glycinol (**Fmoc-glycinol**), a critical building block in modern synthetic chemistry, particularly in the realm of peptide synthesis and the development of complex organic molecules. This document moves beyond a simple recitation of facts to offer in-depth insights into the causality of its application, validated experimental protocols, and the fundamental principles that govern its reactivity.

Core Molecular Identity and Physicochemical Properties

Fmoc-glycinol, systematically named (9H-fluoren-9-yl)methyl (2-hydroxyethyl)carbamate, is an amino alcohol where the amino group of glycinol (2-aminoethanol) is protected by the fluorenylmethoxycarbonyl (Fmoc) group.[1] This seemingly simple modification imbues the molecule with a unique set of properties that are instrumental in its widespread use.

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Chemical Structure and Formula

The foundational structure of **Fmoc-glycinol** is key to its function. The bulky, aromatic fluorenyl group provides steric hindrance and is the cornerstone of the Fmoc protection strategy, while the free hydroxyl group offers a reactive handle for further chemical modifications.

- Chemical Formula: $C_{17}H_{17}NO_3$[2]
- Molecular Weight: 283.32 g/mol [3]
- CAS Number: 105496-31-9[2]
- Synonyms: 2-(Fmoc-amino)-ethanol, Fmoc-ethanolamine, Fmoc-Gly-ol[2][3]

Diagram 1: Chemical Structure of **Fmoc-Glycinol**

Caption: The molecular structure of **Fmoc-glycinol**, highlighting the fluorenyl, carbamate, and glycinol moieties.

Physicochemical Data

The physical characteristics of **Fmoc-glycinol** are critical for its handling, storage, and application in synthesis.

Property	Value	Source(s)
Appearance	White to off-white powder	[4]
Melting Point	127-136 °C	[4]
Solubility	Soluble in DMSO and ethanol.[5] Generally soluble in polar aprotic solvents like DMF and NMP.[6] Sparingly soluble in water.[7]	[5][6][7]
Storage	Store at 2-8 °C in a dry, well-ventilated place.[3]	[3]

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The Chemistry of the Fmoc Group: Protection and Deprotection

The utility of **Fmoc-glycinol** is intrinsically linked to the chemistry of the Fmoc protecting group. Its base-lability is the cornerstone of the widely used Fmoc/tBu orthogonal strategy in solid-phase peptide synthesis (SPPS).[8]

The Rationale for Fmoc Protection

The primary role of the Fmoc group is to temporarily block the nucleophilic amino group of glycinol, preventing it from participating in unwanted side reactions during a multi-step synthesis.[4] The Fmoc group is favored for several reasons:

- Stability: It is stable to the acidic conditions often used to remove other protecting groups, such as the tert-butyl (tBu) group, ensuring orthogonality in complex syntheses.[9]
- Mild Deprotection: Its removal is achieved under mild basic conditions, which preserves acid-sensitive functionalities within the target molecule.[9]
- Reaction Monitoring: The deprotection by-product, dibenzofulvene, exhibits strong UV absorbance, allowing for real-time monitoring of the reaction progress.

Mechanism of Fmoc Deprotection

The removal of the Fmoc group is a classic example of a base-catalyzed β-elimination reaction. The process is typically carried out using a solution of a secondary amine, most commonly 20% piperidine in a polar aprotic solvent like N,N-dimethylformamide (DMF).[10]

The mechanism proceeds in two main steps:

- Proton Abstraction: The base (e.g., piperidine) abstracts the acidic proton from the C9 position of the fluorenyl ring. This proton is rendered acidic due to the electron-withdrawing nature of the aromatic system.
- β-Elimination: The resulting carbanion is unstable and undergoes a rapid elimination, breaking the C9-O bond and releasing the free amine, carbon dioxide, and dibenzofulvene.

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- Dibenzofulvene Adduct Formation: The highly reactive dibenzofulvene is trapped by the excess secondary amine (piperidine) to form a stable adduct, which prevents it from reacting with the newly deprotected amine.[11]

Diagram 2: Fmoc Deprotection Workflow



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Caption: A simplified workflow for the removal of the Fmoc protecting group using piperidine.

Synthesis and Experimental Protocols

A key aspect of this guide is the provision of actionable, self-validating protocols. The following sections detail the synthesis of **Fmoc-glycinol** and its application in peptide modification.

Synthesis of **Fmoc-Glycinol**

The synthesis of **Fmoc-glycinol** is typically achieved through the reaction of ethanolamine with an activated Fmoc derivative, such as 9-fluorenylmethylsuccinimidyl carbonate (Fmoc-OSu) or 9-fluorenylmethyloxycarbonyl chloride (Fmoc-Cl). The use of Fmoc-OSu is often preferred due to its greater stability and lower propensity for side reactions.[12]

Experimental Protocol: Synthesis of **Fmoc-Glycinol** from Ethanolamine and Fmoc-OSu

- Dissolution: In a round-bottom flask, dissolve ethanolamine (1.0 equivalent) in a suitable solvent system, such as a 1:1 mixture of dioxane and water.

- Base Addition: Add a mild inorganic base, such as sodium bicarbonate ($NaHCO_3$) or sodium carbonate (Na_2CO_3) (2.0-2.5 equivalents), to the solution to act as a proton scavenger.

- Fmoc-OSu Addition: Slowly add a solution of Fmoc-OSu (1.0-1.1 equivalents) dissolved in dioxane to the reaction mixture with stirring at room temperature.

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- Reaction Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- Work-up: Once the reaction is complete, acidify the mixture with a dilute acid (e.g., 1M HCl) to a pH of ~2-3.
- Extraction: Extract the aqueous layer with an organic solvent such as ethyl acetate.
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel.

Application in Solid-Phase Peptide Synthesis (SPPS): C-Terminal Modification

Fmoc-glycinol is a valuable reagent for the C-terminal modification of peptides, converting the C-terminal carboxylic acid to a primary alcohol. This modification can be crucial for altering the pharmacological properties of a peptide. The following protocol outlines the attachment of **Fmoc-glycinol** to a resin for subsequent peptide elongation.

Experimental Protocol: Attachment of **Fmoc-Glycinol** to 2-Chlorotrityl Chloride Resin

- Resin Swelling: Place 2-chlorotrityl chloride resin in a solid-phase synthesis vessel and swell in dichloromethane (DCM) for 30-60 minutes.[13]
- Reagent Preparation: In a separate flask, dissolve **Fmoc-glycinol** (2-3 equivalents relative to the resin loading capacity) in anhydrous DCM. Add N,N-diisopropylethylamine (DIPEA) (4-5 equivalents) to the solution.
- Resin Loading: Drain the DCM from the swollen resin and add the **Fmoc-glycinol**/DIPEA solution. Agitate the mixture at room temperature for 2-4 hours.
- Capping: To cap any unreacted trityl chloride groups, add a solution of DCM/methanol/DIPEA (e.g., in a 17:2:1 ratio) and agitate for 30 minutes.
- Washing: Drain the capping solution and wash the resin sequentially with DCM, DMF, and methanol. Dry the resin under vacuum.

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- Fmoc Deprotection: The Fmoc group can then be removed using a standard deprotection protocol (e.g., 20% piperidine in DMF) to expose the free amine for the coupling of the first amino acid in the peptide sequence.[14]

Safety and Handling

As with any chemical reagent, proper handling and safety precautions are paramount when working with **Fmoc-glycinol**.

Hazard Identification

Fmoc-glycinol is classified as an irritant.[15]

- GHS Pictogram:
- Signal Word: Warning[2][15]
- Hazard Statements:
  - H315: Causes skin irritation.[2][15]
  - H319: Causes serious eye irritation.[2][15]
  - H335: May cause respiratory irritation.[2][15]

Precautionary Measures

- P261: Avoid breathing dust.[15]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[16]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[16]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[15]

Always consult the latest Safety Data Sheet (SDS) from the supplier for the most comprehensive and up-to-date safety information.[3][15][17]

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Conclusion

Fmoc-glycinol stands as a testament to the power of strategic molecular design in advancing synthetic chemistry. Its unique combination of a base-labile protecting group and a reactive hydroxyl functionality makes it an indispensable tool for researchers in peptide synthesis, drug discovery, and materials science. A thorough understanding of its chemical principles, coupled with the application of validated protocols, will continue to enable the creation of novel and complex molecules with significant scientific and therapeutic potential.

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